

Physical and chemical properties of 2-methoxyphenylhydrazine HCl

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Compound of Interest

Compound Name: 2-Methoxyphenylhydrazine
Hydrochloride

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An In-Depth Technical Guide to **2-Methoxyphenylhydrazine Hydrochloride**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **2-Methoxyphenylhydrazine Hydrochloride (HCl)**, a pivotal reagent in modern organic synthesis and pharmaceutical development. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple datasheet to offer field-proven insights into the compound's properties, synthesis, reactivity, and safe handling. We will explore the causality behind experimental choices and provide self-validating protocols to ensure scientific integrity and reproducibility.

Introduction: A Versatile Building Block

2-Methoxyphenylhydrazine HCl, also known as (2-methoxyphenyl)hydrazine hydrochloride, is an aromatic hydrazine salt that serves as a crucial and versatile intermediate in the synthesis of complex organic molecules.^[1] Its structure, featuring a hydrazine moiety and a methoxy-substituted phenyl ring, makes it an invaluable precursor for constructing nitrogen-containing heterocyclic compounds, which are core scaffolds in numerous bioactive molecules and active pharmaceutical ingredients (APIs).^{[1][2]} Its reliability and high purity, often exceeding 98% by HPLC, ensure consistent and reproducible outcomes in demanding synthetic applications, from academic research to industrial-scale fine chemical manufacturing.^{[1][3]}

Core Physicochemical Properties

For quick reference, the fundamental properties of 2-Methoxyphenylhydrazine HCl are summarized below. These data are critical for experimental design, safety assessments, and quality control.

Property	Value	Source(s)
CAS Number	6971-45-5	[4]
Molecular Formula	C ₇ H ₁₁ ClN ₂ O	[4][5]
Molecular Weight	174.63 g/mol	[4]
Appearance	White to pinkish or gray crystalline powder or chunks. [1][6]	[1][6]
Melting Point	Data for the closely related 4-isomer is 160-162 °C (decomposes). [7][8][9]	[7][8][9]
Solubility	Soluble in water. [10]	[10]
Storage Conditions	Store in a cool (2-8°C), dry, dark place under an inert atmosphere. [6][11]	[6][11]

Spectroscopic Profile for Structural Verification

Spectroscopic analysis is non-negotiable for confirming the identity and purity of starting materials. A typical analysis of 2-Methoxyphenylhydrazine HCl provides a distinct fingerprint.

- Infrared (IR) Spectroscopy: The IR spectrum is used to identify key functional groups. [12] For this compound, researchers should look for characteristic absorption bands corresponding to N-H stretches from the hydrazine group and C-O stretches from the methoxy group. [4][13] The aromatic ring will also show characteristic C=C stretching and C-H bending vibrations. [12]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Proton NMR provides detailed information about the hydrogen environments.^[12] Key signals would include distinct peaks for the aromatic protons, a singlet for the methoxy ($-\text{OCH}_3$) group protons, and signals corresponding to the amine protons of the hydrazine group.^{[4][14]}
- ^{13}C NMR: This technique reveals the carbon skeleton.^[12] One would expect to see unique signals for each of the seven carbon atoms in the molecule, including the methoxy carbon and the six aromatic carbons.^{[4][14]}
- Mass Spectrometry (MS): MS is used to determine the molecular mass and fragmentation patterns.^[12] The mass spectrum will show a molecular ion peak corresponding to the free base ($\text{C}_7\text{H}_{10}\text{N}_2\text{O}$) after the loss of HCl .^[4]

Synthesis, Reactivity, and Mechanistic Insight

The utility of 2-Methoxyphenylhydrazine HCl stems from its predictable synthesis and versatile reactivity.

Synthesis Protocol: Diazotization and Reduction

The most common and industrially relevant synthesis route involves a two-step process starting from 2-methoxyaniline (o-anisidine). The causality is clear: the primary amine of o-anisidine is readily converted into a diazonium salt, which is an excellent electrophile for subsequent reduction to the target hydrazine.

Caption: Synthesis workflow for 2-Methoxyphenylhydrazine HCl.

Detailed Experimental Protocol:

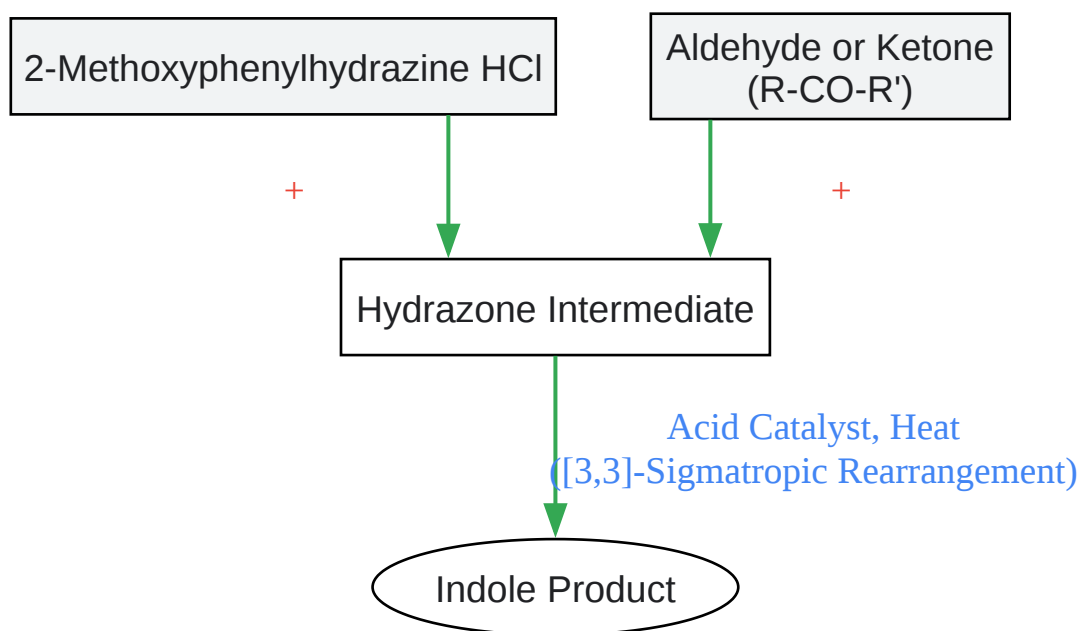
- Diazotization:
 - Dissolve 2-methoxyaniline in aqueous hydrochloric acid in a reaction vessel equipped with a stirrer and thermometer.^[15]
 - Cool the mixture to $0\text{--}5^\circ\text{C}$ in an ice bath. This low temperature is critical to prevent the highly unstable diazonium salt from decomposing.^[16]

- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise, ensuring the temperature remains below 5°C .^{[15][17]} The reaction is exothermic, and careful addition is paramount for safety and yield.
- Stir the resulting solution for approximately 1 hour at $0-5^\circ\text{C}$ to ensure complete formation of the 2-methoxybenzene diazonium chloride intermediate.^[15]
- Reduction and Isolation:
 - In a separate vessel, prepare a solution of a suitable reducing agent, such as tin(II) chloride (SnCl_2) in concentrated HCl or sodium sulfite (Na_2SO_3) in water.^{[17][18]}
 - Slowly add the cold diazonium salt solution to the reducing solution. The reaction temperature should be carefully controlled.^[16]
 - Upon completion of the reduction, the 2-methoxyphenylhydrazine will precipitate as its hydrochloride salt.
 - Collect the solid product by filtration, wash with a small amount of cold water or ethanol to remove impurities, and dry under vacuum.^[17]

Chemical Reactivity: A Gateway to Heterocycles

The synthetic power of 2-methoxyphenylhydrazine HCl lies in the reactivity of its hydrazine group, which is a potent nucleophile. This enables its use in cornerstone reactions of organic chemistry.

- Fischer Indole Synthesis: This is arguably the most significant application. The hydrazine reacts with an aldehyde or ketone under acidic conditions to form a hydrazone, which then undergoes a ^{[1][1]}-sigmatropic rearrangement and subsequent cyclization to form a substituted indole. Indole scaffolds are ubiquitous in pharmaceuticals.



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Caption: Fischer Indole Synthesis using 2-methoxyphenylhydrazine.

- Formation of Hydrazones and Azo Compounds: It readily reacts with carbonyl compounds to form stable hydrazones, a reaction often used in analytical chemistry for the detection and derivatization of aldehydes and ketones.[19] Oxidation of the hydrazine can lead to the formation of azo compounds, which are important in the dye industry.[2][19]

Safety, Handling, and Storage

Scientific integrity demands rigorous adherence to safety protocols. 2-Methoxyphenylhydrazine HCl is a hazardous substance and must be handled with appropriate care.

Hazard Identification and Personal Protective Equipment (PPE)

The compound is classified with the following GHS hazards:

- H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled.[11][20]
- H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Mandatory Handling Procedures:

- Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[11][21]
- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[21]
- Avoid generating dust.[11][22] If weighing the solid, do so carefully to minimize airborne particles.
- Wash hands thoroughly after handling, even if gloves were worn.

Storage and Stability

Proper storage is essential to maintain the compound's purity and prevent degradation.

- Storage: Keep the container tightly sealed and store in a cool (2-8°C), dry, and dark place.[6][11] It is often recommended to store under an inert gas like argon or nitrogen to prevent oxidation.[11][23]
- Incompatibilities: Avoid contact with strong oxidizing agents, as this can lead to vigorous and potentially hazardous reactions.[22]
- Stability: The product is considered stable under the recommended storage conditions.[11]

First-Aid Measures

In case of accidental exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[20][21]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[21]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[20][21]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[21]

Conclusion

2-Methoxyphenylhydrazine Hydrochloride is more than just a chemical on a shelf; it is a key enabler of innovation in pharmaceutical and chemical research. Its well-defined physical properties, predictable reactivity, and established synthetic pathways make it a reliable and versatile tool for the modern scientist.[1][24] By understanding its characteristics and adhering to strict safety protocols, researchers can fully leverage its potential to construct novel molecules that may lead to the next generation of therapeutics and advanced materials.

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